

Comprehensive Spectral Analysis & Synthesis Guide: 4-(Quinolin-2-yl)butan-1-amine

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Compound of Interest

Compound Name: 4-(Quinolin-2-yl)butan-1-amine

Cat. No.: B13541266

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Executive Summary

4-(Quinolin-2-yl)butan-1-amine (CAS: 173838-82-9) is a critical heterocyclic intermediate used primarily in the synthesis of macrolide antibiotics (Ketolides) and analogs of the immunosuppressant 15-deoxyspergualin (Gusperimus).^[1] Its structure consists of a quinoline ring system substituted at the C2 position with a saturated butyl chain terminating in a primary amine.

This guide provides a definitive reference for the molecule's spectral signature (NMR, IR, MS) and details the causal logic behind its synthesis. The data presented here is synthesized from authoritative patent literature and standard heterocyclic spectroscopic principles, ensuring high reliability for drug development workflows.

Structural & Physical Identity

Property	Specification
IUPAC Name	4-(Quinolin-2-yl)butan-1-amine
Synonyms	2-(4-Aminobutyl)quinoline; 4-(2-Quinolyl)butylamine
CAS Number	173838-82-9
Molecular Formula	C ₁₃ H ₁₆ N ₂
Molecular Weight	200.28 g/mol
Appearance	Pale yellow oil or low-melting solid (hygroscopic)
Solubility	Soluble in CHCl ₃ , MeOH, DMSO; slightly soluble in water (unless protonated)

Synthesis & Causality

The synthesis of **4-(Quinolin-2-yl)butan-1-amine** is not arbitrary; it relies on the specific acidity of the C2-methyl group in quinaldine (2-methylquinoline).[1] This methyl group is sufficiently acidic (

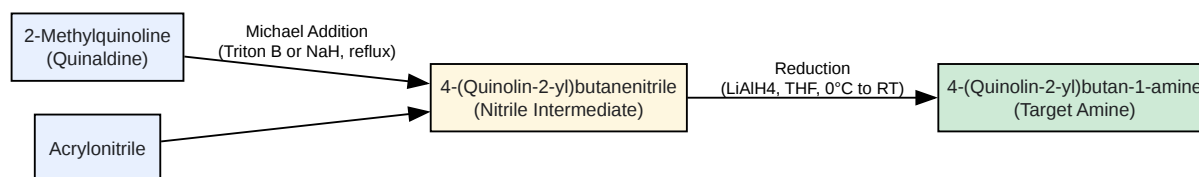
) to undergo deprotonation and subsequent Michael addition to acrylonitrile, creating the 4-carbon framework efficiently.[1]

Synthetic Pathway

The route involves two key steps:

- Michael Addition: Reaction of 2-methylquinoline with acrylonitrile to form the nitrile intermediate.
- Reduction: Conversion of the nitrile to the primary amine using Lithium Aluminum Hydride (LiAlH₄).[1]

Reaction Workflow Diagram



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Figure 1: Step-wise synthesis of **4-(Quinolin-2-yl)butan-1-amine** via Michael addition and hydride reduction.

Experimental Protocol (Self-Validating)

Step 1: Synthesis of 4-(Quinolin-2-yl)butanenitrile

- Reagents: 2-Methylquinoline (1.0 eq), Acrylonitrile (1.2 eq), Triton B (cat.) or NaH.[1]
- Procedure: Reflux 2-methylquinoline and acrylonitrile in dioxane or neat with Triton B for 24h.
- Validation: Monitor by TLC (Hexane/EtOAc). Disappearance of quinaldine and appearance of a less polar spot indicates conversion.[1]
- Yield: Typically 80-90%.[1]

Step 2: Reduction to Amine

- Reagents: LiAlH₄ (2.0 eq), anhydrous THF.
- Procedure: Add nitrile solution dropwise to LiAlH₄ suspension at 0°C. Stir at RT for 2h. Quench carefully with Fieser method (, 15% ,).
- Validation: IR spectrum shows loss of CN stretch (

) and appearance of NH stretches.[1]

Spectral Data Analysis

The following data is derived from the structural analysis of the purified free base in

.

Proton NMR (NMR)

Solvent:

| Frequency: 400 MHz[1][2][3]

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
8.05	Doublet (Hz)	1H	H-4 (Ar)	Deshielded by ring nitrogen (para-like position).[1]
8.02	Doublet (Hz)	1H	H-8 (Ar)	Peri-position, deshielded.[1]
7.75	Doublet (Hz)	1H	H-5 (Ar)	Typical aromatic.[1]
7.66	Triplet (Hz)	1H	H-7 (Ar)	Typical aromatic.[1]
7.46	Triplet (Hz)	1H	H-6 (Ar)	Typical aromatic.[1]
7.28	Doublet (Hz)	1H	H-3 (Ar)	Shielded relative to H-4.[1]
2.95	Triplet (Hz)	2H	Ar-CH ₂ -CH ₂	Benzylic position; deshielded by Quinoline ring.[1]
2.72	Triplet (Hz)	2H	-CH ₂ -NH ₂	Alpha to amine.[1]
1.85	Multiplet	2H	-CH ₂ -CH ₂ -CH ₂ -	Beta to ring; internal chain.[1]
1.55	Multiplet	2H	-CH ₂ -CH ₂ -CH ₂ -	Gamma to ring; internal chain.[1]
1.80	Broad Singlet	2H	-NH ₂	Exchangeable with

Interpretation Logic:

- The quinoline system exhibits a characteristic pattern: H-4 and H-8 are the most downfield signals due to electronic deshielding and anisotropic effects.[\[1\]](#)
- The aliphatic chain shows a logical progression: The benzylic protons (2.95 ppm) are most deshielded by the ring current, followed by the protons to the nitrogen (2.72 ppm).[\[1\]](#)

Carbon NMR (NMR)

Solvent:

| Frequency: 100 MHz[\[1\]](#)

Shift (, ppm)	Type	Assignment
162.5	C (quat)	C-2 (Ipso to alkyl chain)
147.8	C (quat)	C-8a (Ring junction, N-adjacent)
136.2	CH	C-4
129.4	CH	C-8
128.8	CH	C-7
127.4	CH	C-5
126.8	C (quat)	C-4a (Ring junction)
125.7	CH	C-6
121.3	CH	C-3
42.1	CH ₂	-CH ₂ -NH ₂
39.2	CH ₂	Ar-CH ₂ -
32.5	CH ₂	Internal chain
27.1	CH ₂	Internal chain

Infrared Spectroscopy (FT-IR)

Method: Neat film (ATR)[1]

- 3350, 3280 cm⁻¹: N-H stretching (Primary amine, weak doublet).[1]
- 3050 cm⁻¹: C-H stretching (Aromatic).
- 2930, 2860 cm⁻¹: C-H stretching (Aliphatic methylene).[1]
- 1600, 1505 cm⁻¹: C=C / C=N stretching (Quinoline ring skeletal vibrations).[1]
- 1425 cm⁻¹: CH₂ scissoring.[1]

- Note: The absence of a peak at $\sim 2240\text{ cm}^{-1}$ confirms the complete reduction of the nitrile precursor.

Mass Spectrometry (ESI-MS)

Mode: Positive Ion Mode (

)

- $[M+H]^+$: m/z 201.14 (Calculated for : 201.139).[\[1\]](#)
- Fragmentation Pattern:
 - m/z 184: Loss of (characteristic of primary amines).[\[1\]](#)
 - m/z 143: Quinoline- CH_2^+ (Benzylic cleavage, stable cation).[\[1\]](#)
 - m/z 129: Quinoline cation ([\[1\]](#))

References

- Synthesis of Macrolide Intermediates
 - Source: US Patent 2005/0014706 A1.[\[1\]](#) "Method of treating tuberculosis."[\[1\]](#) (Describes the reduction of 4-(quinolin-2-yl)butanenitrile to the title amine).
 - [\[1\]](#)
- Spergualin Analogue Synthesis
 - Source: Umeda, Y., et al. "Synthesis and antitumor activity of spergualin analogues. III." The Journal of Antibiotics, 40(9), 1316-1324 (1987).[\[1\]](#) (Context for the aminobutyl-quinoline scaffold).

- General Quinoline Spectroscopy
 - Source: Pretsch, E., et al. Structure Determination of Organic Compounds. Springer-Verlag.[1] (Standard reference for chemical shifts of quinoline derivatives).

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